

# An In-depth Technical Guide to Triethyl Ethane-1,1,2-tricarboxylate

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## Compound of Interest

Compound Name: *Triethyl ethane-1,1,2-tricarboxylate*

Cat. No.: *B125765*

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This guide provides a comprehensive overview of **Triethyl ethane-1,1,2-tricarboxylate**, including its chemical identity, physicochemical properties, and key experimental protocols relevant to researchers, scientists, and professionals in drug development.

## Nomenclature

- IUPAC Name: **triethyl ethane-1,1,2-tricarboxylate**<sup>[1]</sup>
- CAS Number: 7459-46-3<sup>[1][2][3][4]</sup>

## Synonyms

This compound is known by several other names in scientific literature and commercial databases:

- Triethyl 1,1,2-ethanetricarboxylate<sup>[1][2]</sup>
- 1,1,2-Ethanetricarboxylic acid, triethyl ester<sup>[1][2][5]</sup>
- 1,1,2-Tricarbethoxyethane<sup>[2][5]</sup>
- 2-Ethoxycarbonylsuccinic acid diethyl ester<sup>[1][2]</sup>
- Diethyl 2-(ethoxycarbonyl)butanedioate<sup>[4][6]</sup>
- Diethyl 2-carbethoxysuccinate<sup>[2]</sup>

- Ethane-1,1,2-tricarboxylic acid, triethyl ester[1][5]
- Triethyl ethane tricarboxylate[1][4][5]

## Physicochemical Properties

The quantitative data for **Triethyl ethane-1,1,2-tricarboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>18</sub> O <sub>6</sub>	[1][3][5]
Molecular Weight	246.26 g/mol	[1][2][4]
Appearance	Clear colorless to pale yellow liquid	[2][7]
Boiling Point	99 °C @ 0.5 mmHg 134-135 °C @ 2.5 Torr	[4][8]
Density	1.074 g/mL at 25 °C	[4]
Refractive Index	n <sub>20/D</sub> 1.429	[4]
Flash Point	> 230 °F (> 110 °C)	[4][9]
Solubility	Soluble in chloroform, ethyl acetate. Limited solubility in water.	[2][4]
InChI	InChI=1S/C11H18O6/c1-4-15-9(12)7-8(10(13)16-5-2)11(14)17-6-3/h8H,4-7H2,1-3H3	[1]
InChIKey	TVWZLLYAJDSSCJ-UHFFFAOYSA-N	[1][2][3]
SMILES	CCOC(=O)CC(C(=O)OCC)C(=O)OCC	[1][3]

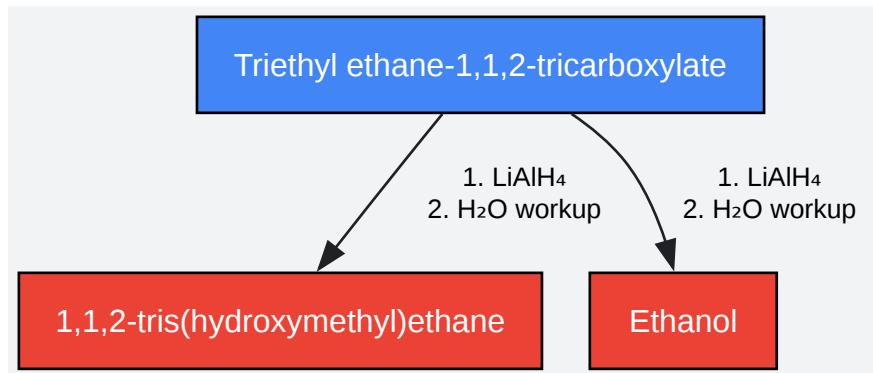
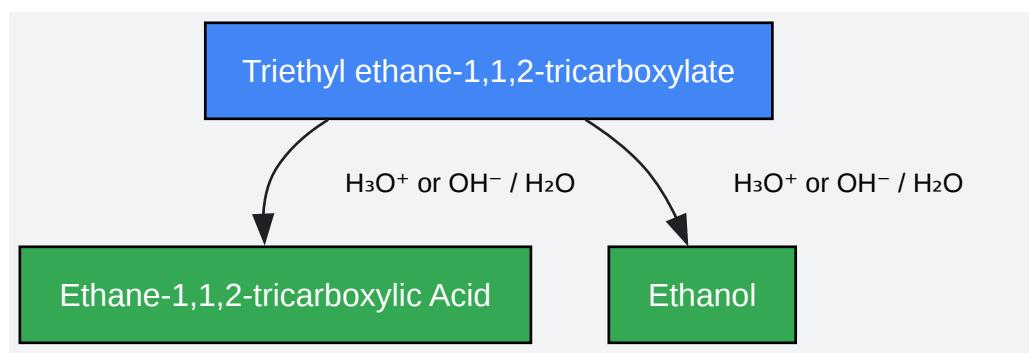
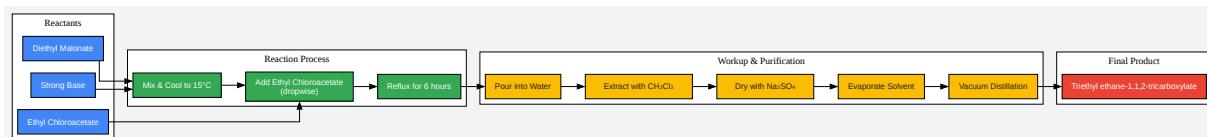
## Experimental Protocols

### Synthesis of Triethyl Ethane-1,1,2-tricarboxylate

A common and well-documented method for the synthesis of this compound is through the reaction of diethyl malonate with ethyl chloroacetate.[\[2\]](#)

#### Methodology:

- After cooling a reaction mixture to 15°C, ethyl chloroacetate (0.095 mol) is added dropwise over a period of time.[\[4\]](#)
- Following the addition, the reaction mixture is refluxed for a duration of 6 hours.[\[4\]](#)
- Once the reaction is complete, the mixture is poured into 2 liters of water.[\[4\]](#)
- The organic phase is then extracted three times with dichloromethane (500 mL for each extraction).[\[4\]](#)
- The combined organic extracts are dried using anhydrous sodium sulfate, followed by filtration.[\[4\]](#)
- The solvent is evaporated to yield an oily crude product.[\[4\]](#)
- The final product, **triethyl ethane-1,1,2-tricarboxylate**, is purified by vacuum distillation. This process has a reported yield of 89%.[\[4\]](#)



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